

# Nonanal-d18 CAS number and molecular weight

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## Compound of Interest

Compound Name: Nonanal-d18

Cat. No.: B15139109

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## Technical Guide: Nonanal-d18

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Nonanal-d18**, a deuterated analog of the volatile organic compound Nonanal. This document outlines its chemical properties, primary applications in research, and detailed experimental methodologies. It is intended to serve as a comprehensive resource for professionals in analytical chemistry, metabolomics, and drug development.

## Core Properties of Nonanal-d18

**Nonanal-d18** is a stable, isotopically labeled form of Nonanal, an aldehyde known for its characteristic odor and presence in various essential oils. The replacement of hydrogen atoms with deuterium allows for its use as an internal standard in mass spectrometry-based analytical methods, providing a high degree of accuracy and precision in quantification.

Table 1: Chemical and Physical Properties of **Nonanal-d18**

Property	Value	Reference
CAS Number	1466552-36-2	[1]
Molecular Formula	C <sub>9</sub> D <sub>18</sub> O	[1]
Molecular Weight	160.35 g/mol	[1][2]
Appearance	Neat	[1]
Synonyms	Nonanaldehyde-d18, Aldehyde C9-d18, Nonyl aldehyde-d18, Pelargonaldehyde-d18	[1][2]

## Applications in Research and Drug Development

The primary application of **Nonanal-d18** is as an internal standard for the accurate quantification of Nonanal in various biological and environmental matrices. This is crucial in several research areas:

- **Metabolomics:** To study the role of Nonanal in biological processes and its association with certain diseases.[3]
- **Environmental Analysis:** To monitor levels of volatile organic compounds (VOCs) in air and water.[4]
- **Food and Fragrance Industry:** For quality control and characterization of essential oils and food products.
- **Drug Development:** To investigate the metabolic pathways of drugs that may be influenced by or produce aldehydes like Nonanal.

## Experimental Protocols

The use of **Nonanal-d18** as an internal standard is central to quantitative analytical methods, particularly those employing Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

# Quantification of Nonanal in Biological Samples using GC-MS

This protocol outlines a general procedure for the analysis of Nonanal in a biological matrix (e.g., plasma, urine) using **Nonanal-d18** as an internal standard.

## Experimental Workflow:



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Figure 1: General workflow for the quantification of Nonanal using **Nonanal-d18** as an internal standard.

## Methodology:

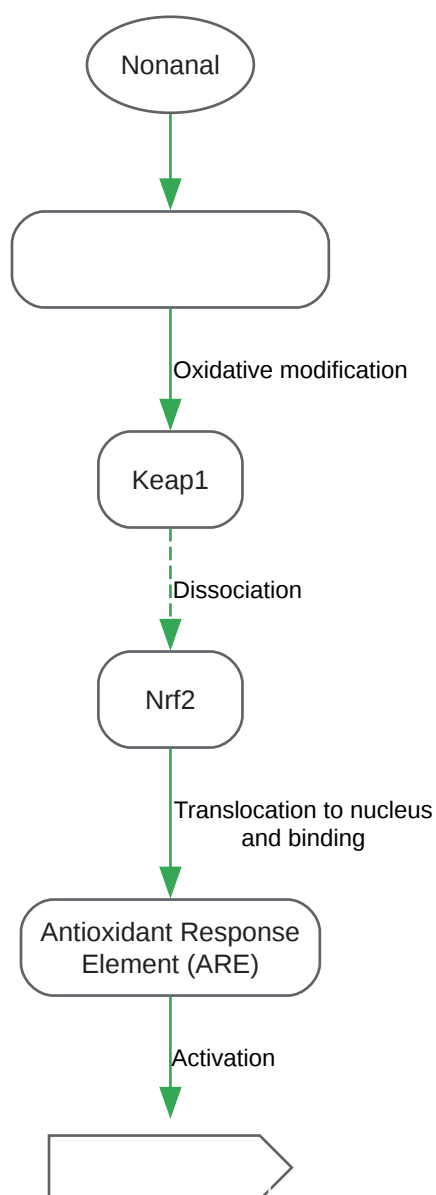
- **Sample Preparation:** A known volume or weight of the biological sample is placed in a suitable vial.
- **Internal Standard Spiking:** A precise amount of **Nonanal-d18** solution of a known concentration is added to the sample. This is a critical step to ensure accurate quantification.
- **Extraction of Volatile Compounds:** Volatile organic compounds, including Nonanal and **Nonanal-d18**, are extracted from the sample matrix. A common technique is Headspace Solid-Phase Microextraction (HS-SPME), which is ideal for volatile and semi-volatile analytes.<sup>[5]</sup>
- **GC-MS Analysis:** The extracted analytes are desorbed from the SPME fiber into the gas chromatograph, where they are separated based on their boiling points and affinity for the chromatographic column. The separated compounds then enter the mass spectrometer, which ionizes and detects the molecules based on their mass-to-charge ratio.
- **Quantification:** The concentration of Nonanal in the original sample is determined by comparing the peak area of the analyte (Nonanal) to the peak area of the internal standard

(**Nonanal-d18**). A calibration curve is typically generated using standards with known concentrations of Nonanal and a constant concentration of **Nonanal-d18**.

## Signaling Pathway Involvement

While **Nonanal-d18** itself is a tool for analysis, the compound it helps to quantify, Nonanal, has been shown to be biologically active. Research has indicated that aldehydes like Nonanal can trigger cellular signaling pathways, particularly those related to oxidative stress.

One such pathway is the Nrf2-Keap1 pathway, a critical regulator of the cellular antioxidant response.<sup>[6]</sup>



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Figure 2: Proposed signaling pathway for Nonanal-induced activation of the Nrf2-Keap1 antioxidant response.

Exposure of cells to Nonanal can lead to an increase in intracellular Reactive Oxygen Species (ROS).[6] This oxidative stress can cause the dissociation of the transcription factor Nrf2 from its inhibitor, Keap1. Subsequently, Nrf2 translocates to the nucleus, binds to the Antioxidant Response Element (ARE) in the promoter regions of target genes, and initiates the transcription of various cytoprotective enzymes. The use of **Nonanal-d18** allows for the precise measurement of Nonanal concentrations that are effective in activating this pathway.

## Conclusion

**Nonanal-d18** is an indispensable tool for researchers and scientists in various fields. Its primary role as an internal standard enables the accurate and reliable quantification of Nonanal, facilitating a deeper understanding of its biological roles, environmental impact, and relevance in product development. The methodologies and pathways described in this guide provide a framework for the effective application of **Nonanal-d18** in a research setting.

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